

Bromozinc(1+);butane safety data sheet MSDS

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Compound Focus: Bromozinc(1+);butane

CAS No.: 171860-66-5

Cat. No.: S1497381

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Butane Safety Data

The table below summarizes key safety and physical data for **Butane** (C₄H₁₀) from a reputable occupational health source [1].

Property	Value
CAS Number	106-97-8
Physical Description	Colorless gas with a gasoline-like or natural gas odor [1].
Boiling Point	31°F (-0.5°C) [1].
Flash Point	-76°F (-60°C) [1].
Lower Explosive Limit (LEL)	1.6% [1].
Upper Explosive Limit (UEL)	8.4% [1].
OSHA PEL (8-hour TWA)	800 ppm (1900 mg/m ³) [1].
ACGIH TLV (8-hour TWA)	1000 ppm [1].
Target Organs	Not specified in the available data.

Property	Value
NFPA Fire Rating	4 (Severe) [1].

Experimental Sampling and Analysis for Butane

For monitoring butane in the workplace, the following validated method can be used [1].

Sampling Protocol [1]:

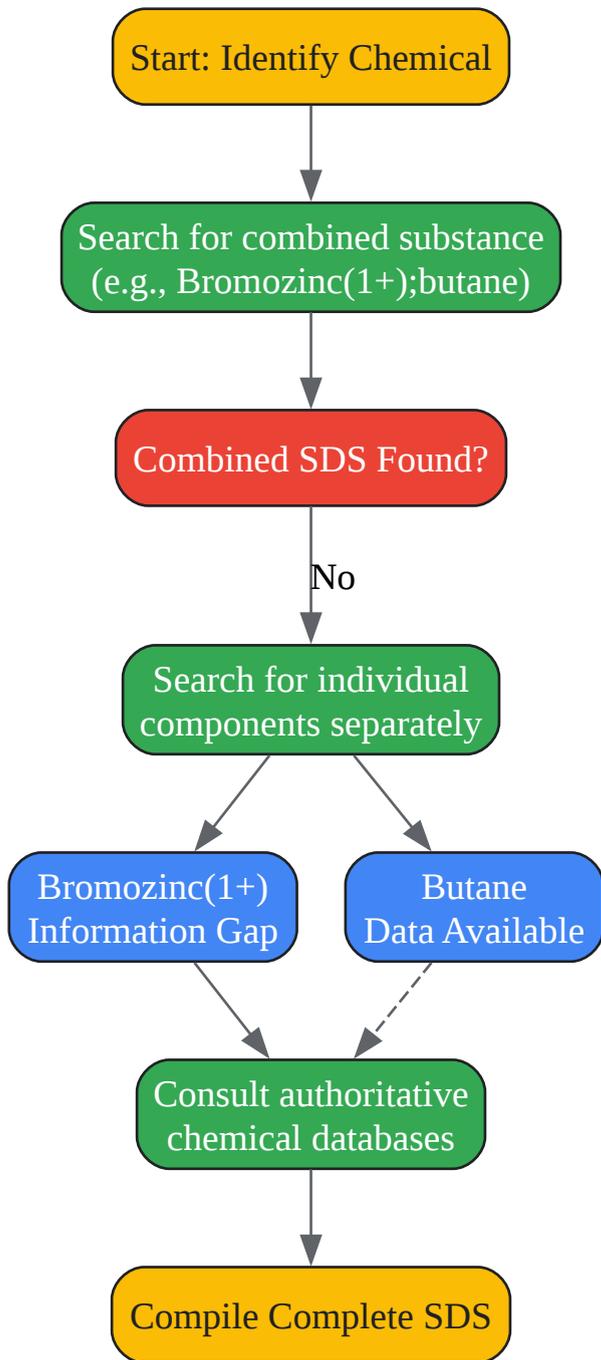
- **Sampling Media:** Two ORBO 91 Carbosieve S-III tubes in series.
- **Sampling Flow Rate:** 0.05 L/min.
- **Sampling Time (TWA):** 60 minutes.
- **Sampling Volume (TWA):** 3 Liters.

Analytical Method [1]:

- **Technique:** Gas Chromatography with Flame Ionization Detection (GC-FID).
- **Method Reference:** OSHA PV2010 (partially validated).

Workflow for Chemical Safety Information Retrieval

Since a full SDS was not located, the diagram below outlines a recommended workflow to systematically obtain complete safety information.



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This workflow illustrates the process of finding safety data, from initial search to consulting authoritative sources.

Guidance for Researchers

- **For Bromozinc(1+):** The search for "Bromozinc(1+) bromomethanide" ($\text{CH}_2\text{Br}_2\text{Zn}$) did not yield a usable SDS [2]. You will need to consult specialized chemical databases or directly contact chemical suppliers to obtain this information.
- **For Butane:** The provided data is from **December 2020** [1]. Always verify that you are using the most recent version of an SDS, as guidelines and classifications can be updated.

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References

1. | Occupational BUTANE and Health Administration Safety [osha.gov]
2. Bromozinc(1+) bromomethanide | $\text{CH}_2\text{Br}_2\text{Zn}$ - PubChem - NIH [pubchem.ncbi.nlm.nih.gov]

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